

# Safe Disposal of **cis-3-Hexenyl cis-3-hexenoate**: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis-3-Hexenyl cis-3-hexenoate*

Cat. No.: B1584964

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **cis-3-Hexenyl cis-3-hexenoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Pre-Disposal Safety and Chemical Profile

Before initiating disposal, it is imperative to understand the characteristics of **cis-3-Hexenyl cis-3-hexenoate**. Always consult the Safety Data Sheet (SDS) for the specific product in use.

[\[1\]](#)

Key Data Summary:

Below is a summary of quantitative data relevant to the safe handling and disposal of this chemical.

Property	Value	Citation(s)
CAS Number	61444-38-0	[2][3]
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub>	[2][4]
Molecular Weight	196.29 g/mol	[2][3]
Appearance	Colorless Liquid	[4]
Flash Point	111 °C (231.8 °F)	[2]
Auto-ignition Temp.	274 °C	[2]
Density	~0.907 g/mL at 25 °C	[3]
Water Solubility	Insoluble	[5]
Storage Class	10 - Combustible liquids	[3]
Transport Information	Not classified as dangerous goods for transport (ADR/RID, IMDG, IATA).	[2]
Environmental Note	Discharge into the environment must be avoided.	[2]

## Step-by-Step Disposal Protocol

The primary route for disposing of **cis-3-Hexenyl cis-3-hexenoate** is through a licensed hazardous waste disposal service.[1][6] This chemical should not be discharged into drains, water courses, or onto the ground.[2][7]

### Experimental Protocol: Chemical Waste Segregation and Collection

This protocol outlines the standard procedure for preparing **cis-3-Hexenyl cis-3-hexenoate** for disposal.

#### Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat.[2][8]

- Designated hazardous waste container (in good condition, with a secure lid).[9]
- Hazardous Waste Label.
- Secondary containment bin.[9]

#### Procedure:

- Don Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing appropriate PPE, including safety goggles and chemical-resistant gloves.[2][8]
- Waste Identification: Classify **cis-3-Hexenyl cis-3-hexenoate** as a non-halogenated organic solvent waste. Do not mix it with other waste categories like halogenated solvents, acids, bases, or solid waste.[6][8]
- Container Selection: Choose a suitable, leak-proof container that is compatible with the chemical. The container must be in good condition with no cracks or leaks and have a secure, tight-fitting lid.[9] It is often best to reuse the original container if it is in good condition, or a clean, empty container designated for non-halogenated waste.[9]
- Labeling: Affix a "Hazardous Waste" label to the container.[9] Clearly write the full chemical name, "**cis-3-Hexenyl cis-3-hexenoate**," on the label.[8][9] Do not use abbreviations.[1] List all constituents if it is a mixture.
- Waste Transfer: Carefully transfer the waste into the labeled container in a well-ventilated area, such as a chemical fume hood.[2][8] Keep the container closed except when adding waste.[9]
- Storage: Store the sealed waste container in a designated satellite accumulation area.[8] The storage area should be away from ignition sources, as the material is combustible.[2] Place the container within a secondary containment bin to prevent the spread of material in case of a leak.[9]
- Arrange for Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to schedule a pickup.[1][6] Follow their specific procedures for waste collection.

### Disposal of Empty Containers:

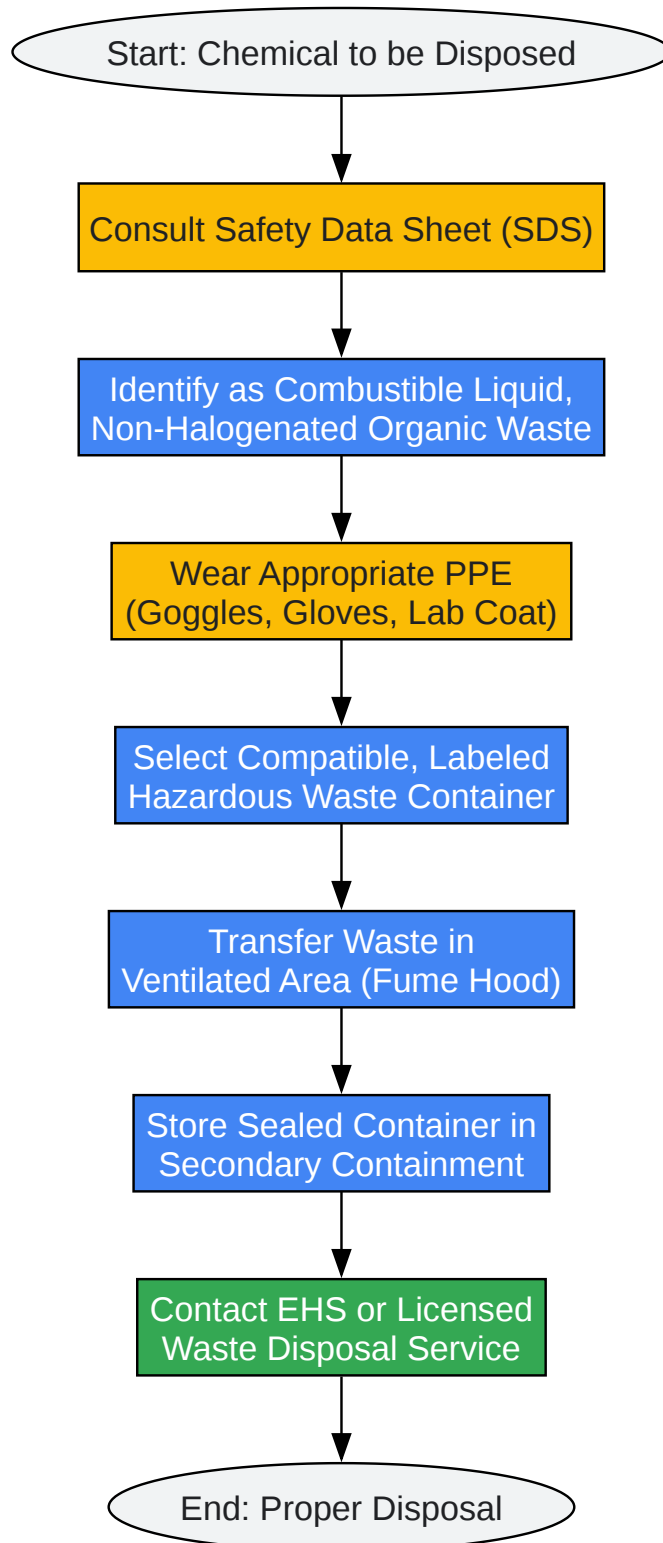
Empty containers that held **cis-3-Hexenyl cis-3-hexenoate** must also be disposed of properly.

- Triple Rinsing: Triple-rinse the empty container with a suitable solvent (e.g., ethanol or acetone) capable of removing the chemical residue.<sup>[9]</sup>
- Rinsate Collection: The solvent rinsate must be collected and treated as hazardous waste.<sup>[9]</sup> Add the rinsate to your non-halogenated solvent waste container.
- Final Disposal: After triple-rinsing and allowing the container to air dry, it may be disposed of in the regular trash, provided all chemical residues have been removed.<sup>[9]</sup> Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.<sup>[2]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **cis-3-Hexenyl cis-3-hexenoate**.

## Disposal Workflow for cis-3-Hexenyl cis-3-hexenoate



[Click to download full resolution via product page](#)

Caption: Decision workflow for the safe disposal of **cis-3-Hexenyl cis-3-hexenoate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [blog.idrenvironmental.com](http://blog.idrenvironmental.com) [[blog.idrenvironmental.com](http://blog.idrenvironmental.com)]
- 2. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- 3. 顺式-3-己烯酸顺式-3-己烯酯 ≥94%, stabilized, FG | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. [directpcw.com](http://directpcw.com) [[directpcw.com](http://directpcw.com)]
- 5. CIS-3-HEXENYL HEXANOATE [[ventos.com](http://ventos.com)]
- 6. How to Safely Dispose of Laboratory Waste? | Stericycle UK [[stericycle.co.uk](http://stericycle.co.uk)]
- 7. [vigon.com](http://vigon.com) [[vigon.com](http://vigon.com)]
- 8. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 9. [campussafety.lehigh.edu](http://campussafety.lehigh.edu) [[campussafety.lehigh.edu](http://campussafety.lehigh.edu)]
- To cite this document: BenchChem. [Safe Disposal of cis-3-Hexenyl cis-3-hexenoate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584964#cis-3-hexenyl-cis-3-hexenoate-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)